

woolly cupgrass control with foramsulfuron

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Compound Focus: Foramsulfuron

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Frequently Asked Questions

- **1. Why does foramsulfuron sometimes fail to control woolly cupgrass?** Research indicates that while **foramsulfuron** is absorbed effectively by woolly cupgrass, the plant can rapidly metabolize it into non-phytotoxic compounds. This detoxification is a key mechanism for its survival [1].
- **2. What is the most critical factor for improving foramsulfuron efficacy on woolly cupgrass?** **Adjuvant selection is paramount.** The choice of adjuvant significantly influences foliar absorption and, consequently, the level of control [1].
 - **Highly Effective Adjuvants:** Methylated seed oil (MSO) or MSO combined with 28% urea ammonium nitrate (UAN) resulted in high levels of absorption (up to 90%) and control (90% or greater) in related grass weeds like giant foxtail [1].
 - **Ineffective Adjuvants:** Crop oil concentrate (COC) or nonionic surfactant (NIS) alone provided poor control (only 20%). However, adding 28% UAN to these adjuvants significantly improved efficacy [1].
- **3. Are there other effective herbicides for woolly cupgrass control?** Yes, other herbicide solutions are available. For example, **Balance Flexx** (a Group 27 herbicide) is indicated for controlling tough grasses like woolly cupgrass in corn [2]. Implementing a program that uses multiple, effective herbicide modes of action is a core resistance management strategy [3].

Experimental Protocols and Data

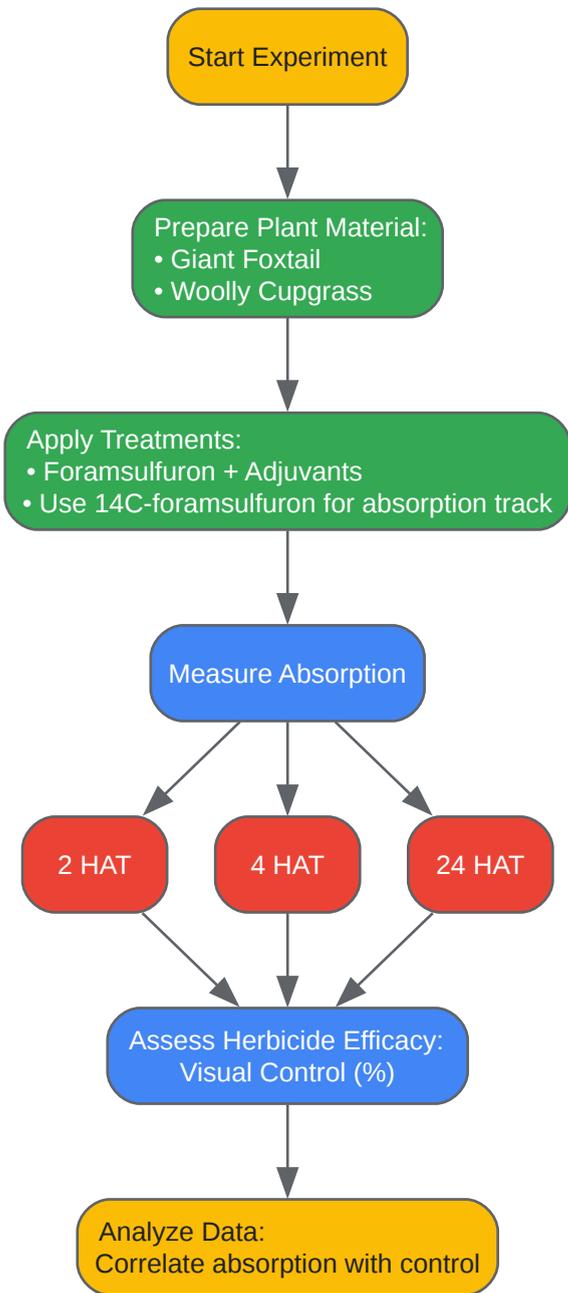
Adjuvant Efficacy and Absorption Study

This protocol is based on greenhouse and laboratory studies examining the activity and foliar absorption of **foramsulfuron** in giant foxtail and woolly cupgrass [1].

Objective: To quantify the effect of different adjuvant combinations on the absorption and efficacy of **foramsulfuron**.

Method Summary:

- **Plant Material:** Giant foxtail (*Setaria faberi*) and woolly cupgrass (*Eriochloa villosa*) plants grown to an appropriate post-emergence stage.
- **Herbicide Application:** Application of **foramsulfuron** at a standard field rate.
- **Adjuvant Treatments:** The herbicide was applied with various adjuvant combinations:
 - Methylated Seed Oil (MSO)
 - MSO + 28% UAN
 - Crop Oil Concentrate (COC)
 - COC + 28% UAN
 - Nonionic Surfactant (NIS)
 - NIS + 28% UAN
- **Absorption Measurement:** Foliar absorption was quantified using radiolabeled ¹⁴C-**foramsulfuron**, with measurements taken at 2, 4, and 24 hours after treatment (HAT) [1].
- **Efficacy Assessment:** Visual control percentages were assessed.



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Experimental Workflow for Adjuvant Efficacy

Summary of Key Quantitative Findings:

Adjuvant	Giant Foxtail Control	14C-Foramsulfuron Absorption in Giant Foxtail (24 HAT)	Notes
MSO or MSO + 28% UAN	90% or greater [1]	90% [1]	Maximum absorption reached 4 HAT [1].
COC or NIS alone	20% [1]	35% [1]	Poor performance without UAN.
COC + 28% UAN	90% [1]	Information missing	Adding UAN to COC dramatically improved control.
NIS + 28% UAN	85% [1]	Information missing	Adding UAN to NIS dramatically improved control.
All Adjuvants on Woolly Cupgrass	Poor control [1]	Up to 84% (MSO+UAN, 2 HAT) [1]	Rapid absorption but poor control, suggesting metabolism is key.

Resistance Management and Integrated Control

Woolly cupgrass is a highly competitive and invasive weed, and reliance on a single herbicide mode of action increases the risk of resistance development [4] [5] [3].

Key Strategies:

- **Rotate Herbicide Modes of Action:** Use herbicides from different HRAC groups (e.g., Group 27, Group 15) in sequence to reduce selection pressure [2] [3].
- **Use Effective Tank Mixes:** Apply **foramsulfuron** in a tank mix with another herbicide effective on woolly cupgrass that has a different mode of action [3].
- **Implement Cultural Controls:** Combine chemical control with practices such as using competitive crop varieties, varying sowing times, and managing weed seed banks at harvest [3].

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